Safety data sheet (SDS) analysis for N,N-Dimethyl-N'-phenylformamidine

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Compound of Interest	
Compound Name:	*N,N-Dimethyl-N'-phenylformamidine*
CAS No.:	*1783-25-1*
Cat. No.:	*B167725*

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Advanced Safety & Handling Guide: N,N-Dimethyl-N'-phenylformamidine

CAS: 1783-25-1 | Formula: C9H12N2 | Focus: Hydrolytic Stability & "Masked" Toxicity

Part 1: The Senior Scientist's Perspective

Beyond the Vendor SDS

In drug discovery, **N,N-Dimethyl-N'-phenylformamidine** (DMPF) is often viewed merely as a "reagent on the shelf"—a useful tool for protecting primary amines or synthesizing heterocycles like quinazolines. However, standard vendor Safety Data Sheets (SDS) frequently underreport the risks associated with this compound, labeling it generically as an "Irritant."

The Critical Insight: As a Senior Application Scientist, my primary directive to you is to treat DMPF as a "Masked Aniline" source.

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Structurally, this molecule is an amidine. Amidines are susceptible to hydrolysis, particularly under acidic or basic aqueous conditions. When this barrier is breached, the molecule does not just "degrade"; it cleaves to release Aniline (a known carcinogen/mutagen) and Dimethylamine (a flammable, toxic gas).

This guide moves beyond basic compliance. It establishes a protocol for handling DMPF that accounts for its degradation products, ensuring that your synthesis workflow protects both the scientist and the integrity of the final pharmaceutical intermediate.

Part 2: Physiochemical Profile & Identification

Property	Data	Relevance to Safety
CAS Number	1783-25-1	Unique identifier for inventory tracking.
IUPAC Name	N,N-Dimethyl-N'-phenylmethanimidamide	Defines the amidine structure (N=C-N).
Molecular Weight	148.21 g/mol	Used for stoichiometry calculations.
Physical State	Viscous Liquid or Low-Melting Solid	Often solidifies in cold storage; requires gentle warming (water bath) to dispense.
Solubility	Soluble in organic solvents (DCM, DMF, EtOAc)	Hydrolysis Risk: Reacts slowly with moisture in air; reacts rapidly with aqueous acids.
Boiling Point	~130-135°C (at reduced pressure)	High boiling point makes removal difficult without high vacuum.

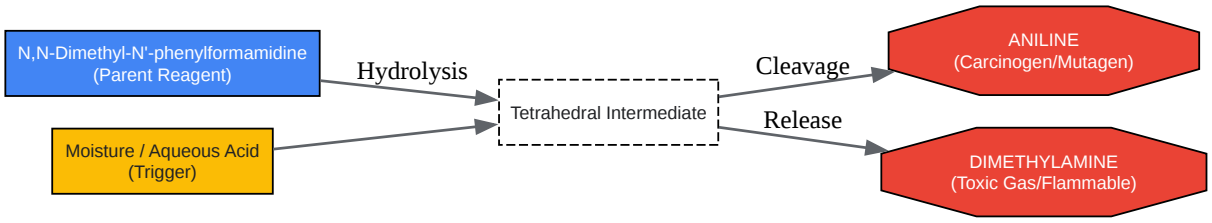
Part 3: GHS Hazard Analysis & Risk Mitigation

While many vendors classify this strictly as an Irritant (Skin/Eye Category 2), a robust risk assessment must account for the in situ generation of Aniline.

1. The "Hidden" Hazard Cascade

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The following diagram illustrates why standard PPE is insufficient. The danger lies not just in the reagent, but in its breakdown upon contact with mucosal membranes or atmospheric moisture.



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Figure 1: The hydrolytic degradation pathway of DMPF.[1] Note that contact with skin moisture or inhalation of dust/aerosol can trigger the release of Aniline and Dimethylamine within the body.

2. Enhanced Safety Classification (Recommended)

Treat this substance with the precautions required for Aniline (CAS 62-53-3).

- Acute Toxicity (Oral/Dermal/Inhalation): Category 3 (Toxic).
- Carcinogenicity: Category 2 (Suspected of causing cancer).
- Germ Cell Mutagenicity: Category 2 (Suspected of causing genetic defects).
- Serious Eye Damage: Category 1 (Risk of corneal clouding due to amine basicity).

3. Specific PPE Protocols

- Respiratory: Do not rely on standard surgical masks. Use a P100/OV (Organic Vapor) respirator cartridge if working outside a fume hood (not recommended).
- Dermal: Nitrile gloves (minimum 0.11 mm) are generally sufficient for incidental splash, but Laminate (Silver Shield) gloves are required for prolonged handling or spill cleanup due to the penetrating power of aniline-like compounds.

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- Engineering Controls: All weighing and transfer operations must occur inside a certified chemical fume hood.

Part 4: Application Workflow – Amine Protection

Context: DMPF is frequently used to protect primary amines (forming a formamidine) or to synthesize quinazolines. The following protocol ensures high yield while minimizing exposure to the hydrolysis byproducts.

Experimental Protocol: Protection of a Primary Amine

Objective: Convert a primary amine (R-NH2) to a dimethylformamidine protected species (R-N=CH-NMe2).

Reagents:

- Substrate: Primary Amine (1.0 equiv)
- Reagent: **N,N-Dimethyl-N'-phenylformamidine** (1.1 - 1.2 equiv)
- Solvent: Anhydrous Ethanol or Toluene (Avoid water!)
- Catalyst: Acetic Acid (0.1 equiv) - Optional, accelerates transamination.

Step-by-Step Methodology:

- System Preparation: Flame-dry a round-bottom flask and equip it with a magnetic stir bar and a reflux condenser. Flush with Argon or Nitrogen. Reasoning: Exclusion of moisture prevents the reagent from hydrolyzing before it reacts with your amine.
- Dissolution: Dissolve the primary amine in the anhydrous solvent.
- Reagent Addition: Add **N,N-Dimethyl-N'-phenylformamidine** via syringe. If the reagent is solid, warm it gently to melt before transfer, or dissolve it in a minimal amount of solvent.
- Reaction: Heat the mixture to reflux (or 60-80°C).
  - Mechanism:[2][3][4][5][6] This is a transamination. The volatile byproduct is Aniline.

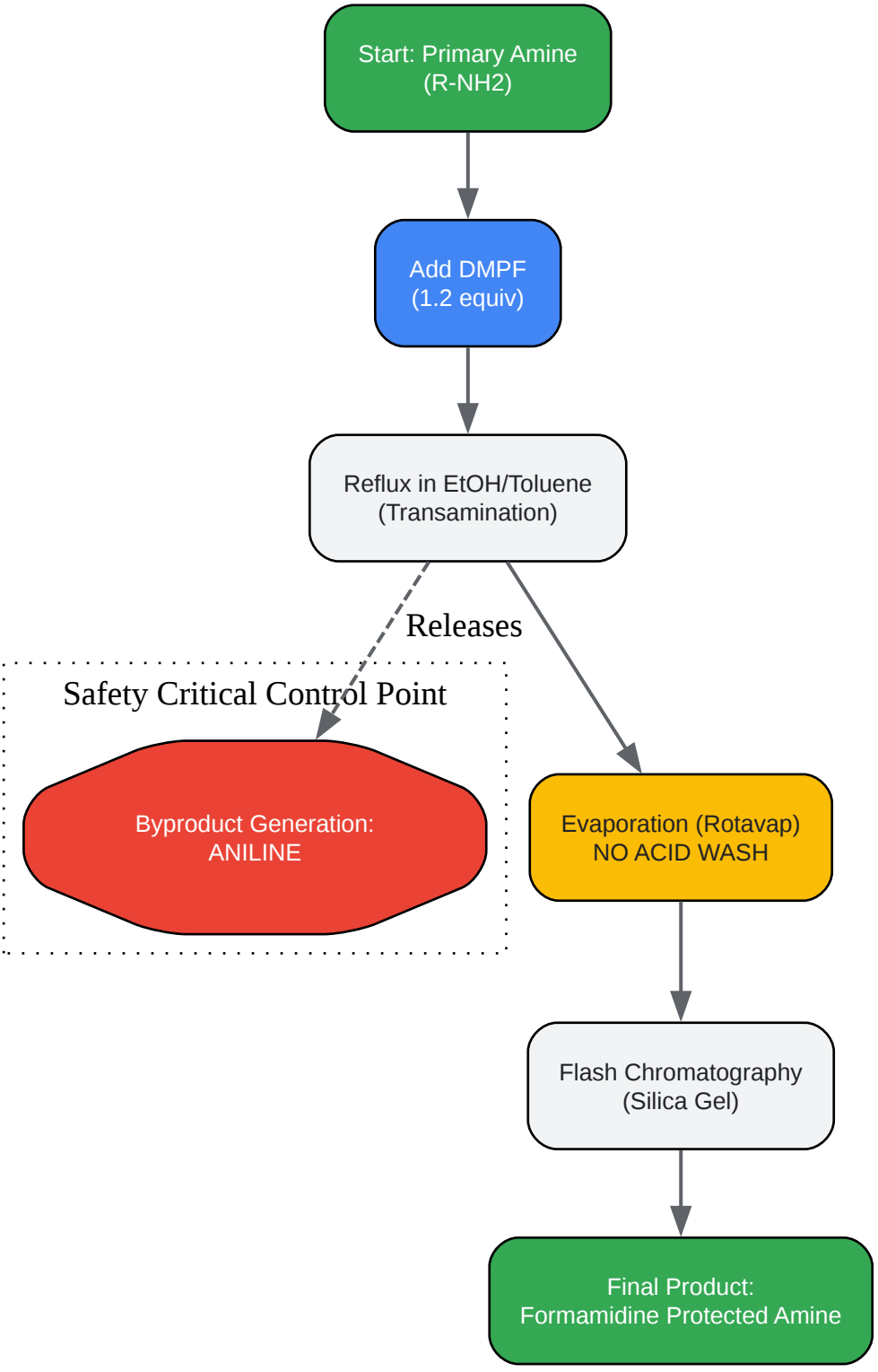
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- Critical Safety Step: The reflux condenser must be efficient. If using an open system, the aniline vapors will escape. Use a scrubber or ensure the hood sash is low.

- Monitoring: Monitor by TLC or LC-MS. Look for the disappearance of the starting amine and the appearance of the formamidine (M+1 = Substrate + 55).

- Workup (The Danger Zone):
  - Cool the reaction.
  - Do not perform an acidic aqueous wash immediately. Acid will hydrolyze your newly formed product and the excess reagent, releasing massive amounts of aniline and dimethylamine.
  - Preferred Method: Remove solvent under reduced pressure.[7] Purify the residue via flash column chromatography (typically DCM/MeOH gradients) or recrystallization.

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Figure 2: Synthesis workflow for amine protection. The red octagon highlights the generation of Aniline, which must be contained within the reaction vessel or fume hood exhaust.

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Part 5: Emergency Response & Waste Disposal

1. Spill Management

- Small Spills (<10 mL): Absorb with vermiculite or sand. Do not use paper towels (high surface area + flammability of amines = fire risk). Transfer to a sealed container labeled "Toxic Organic Waste."
- Decontamination: Clean the surface with a dilute soap solution. Avoid bleach, as hypochlorites can react with amines to form chloramines (toxic gases).

2. First Aid

- Eye Contact: Rinse immediately for 15 minutes. Note: Formamidines are basic; corneal damage can occur rapidly.
- Skin Contact: Wash with soap and water. Do not use alcohol to wash skin; it increases the permeability of the aniline byproduct into the bloodstream.

3. Waste Disposal

- Segregation: This material must be segregated into Non-Halogenated Organic Waste.
- Labeling: Clearly tag the waste container with "Contains Aniline Precursors." This alerts waste management personnel to the toxicity and potential odor issues.

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